

A Comprehensive Technical Guide to 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

Cat. No.: B064345

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This document provides an in-depth technical overview of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde**, a pivotal intermediate in modern organic and medicinal chemistry. Designed for researchers, scientists, and professionals in drug development, this guide synthesizes core physicochemical properties, validated synthesis protocols, and critical applications, grounding all information in authoritative scientific data.

Core Compound Identification and Properties

3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde is a substituted aromatic aldehyde whose unique molecular architecture makes it a valuable precursor for complex pharmaceutical scaffolds and heterocyclic systems.^[1] The strategic placement of an aldehyde, a hydroxyl, an ethoxy, and a nitro group on the benzene ring provides multiple reactive sites for synthetic transformations.^[1]

Physicochemical Data Summary

The fundamental properties of this compound are summarized below, providing essential data for experimental design and characterization.

Property	Value	Source
Molecular Weight	211.17 g/mol	[1][2]
Molecular Formula	C ₉ H ₉ NO ₅	[1][2]
IUPAC Name	3-ethoxy-4-hydroxy-5-nitrobenzaldehyde	[1][2]
CAS Number	178686-24-3	[1][2][3]
Canonical SMILES	CCOC1=CC(=CC(=C1O)[O-])C=O	[1][2]
InChI Key	MDWLNBNVKBMTKN-UHFFFAOYSA-N	[1][2]

Molecular Structure

The two-dimensional structure of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde** highlights the ortho-relationship between the electron-withdrawing nitro group and the hydroxyl group, a key feature influencing its reactivity.

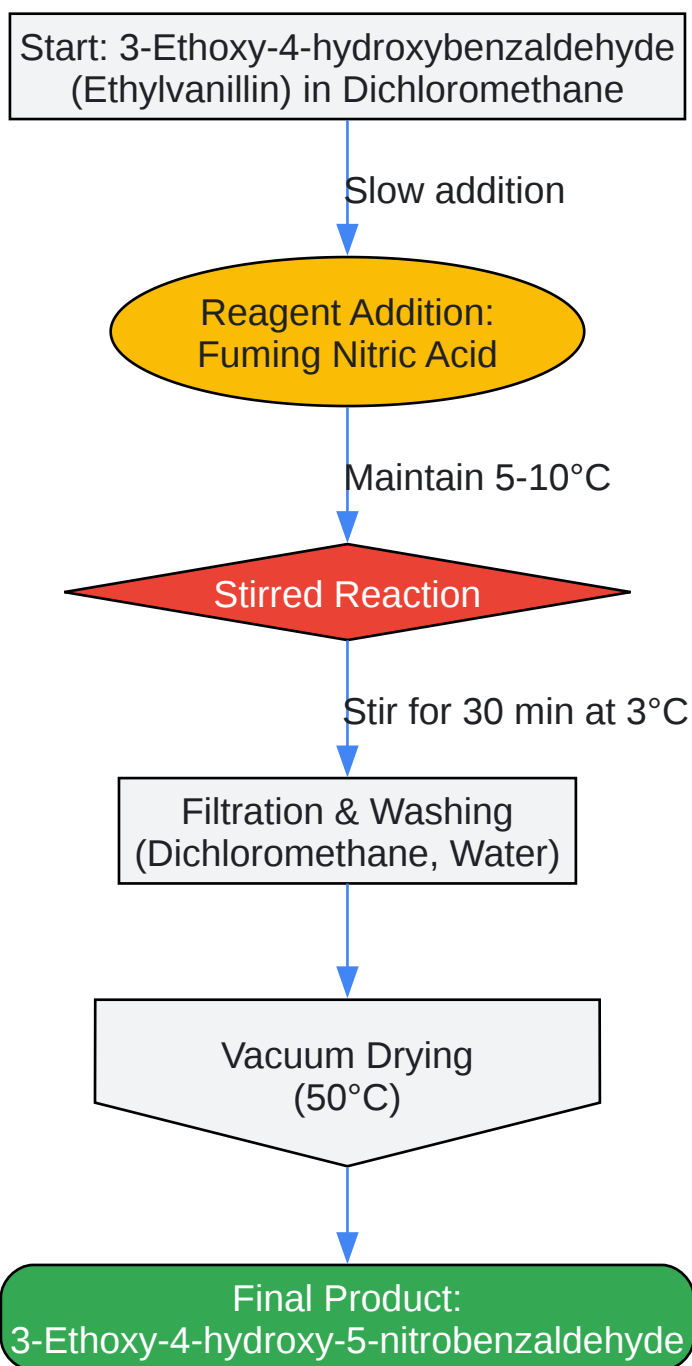
Caption: 2D structure of **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde**.

Synthesis and Manufacturing

The principal route for synthesizing **3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde** is through the electrophilic aromatic substitution, specifically the nitration of its precursor, 3-ethoxy-4-hydroxybenzaldehyde (ethylvanillin).[1]

Synthesis Workflow Diagram

The following diagram illustrates the standard laboratory-scale synthesis process.



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Sources

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- 3. 3-ETHOXY-4-HYDROXY-5-NITROBENZALDEHYDE | 178686-24-3 [chemicalbook.com]
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